

# Essential Safety and Logistical Information for Handling 12-Hydroxyjasmonic Acid

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## Compound of Interest

Compound Name: 12-Hydroxyjasmonic acid

Cat. No.: B1664528

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **12-Hydroxyjasmonic acid**, including operational and disposal plans.

Chemical Profile: **12-Hydroxyjasmonic acid** is a metabolite of jasmonic acid and is classified as an oxo carboxylic acid[1][2]. While a specific Safety Data Sheet (SDS) is not readily available in the search results, its structural relationship to jasmonic acid and its classification as a carboxylic acid provide a basis for recommended safety protocols[2][3]. This product is intended for research use only and is not for human or veterinary use[1].

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **12-Hydroxyjasmonic acid**, based on general best practices for handling powdered chemicals and acidic compounds[4][5][6][7][8][9][10].

PPE Category	Specification	Purpose	Citation
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Hand Protection	Nitrile rubber gloves.	Provides a barrier against skin contact with the chemical.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.	<a href="#">[4]</a> <a href="#">[7]</a>
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator with an appropriate cartridge may be necessary if handling large quantities or if dust is generated.	Prevents inhalation of airborne particles.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>

## Operational Plan: From Receipt to Disposal

A structured workflow ensures that **12-Hydroxyjasmonic acid** is handled safely and efficiently throughout its lifecycle in the laboratory.

## Experimental Workflow

The following diagram outlines the key steps for handling **12-Hydroxyjasmonic acid**.

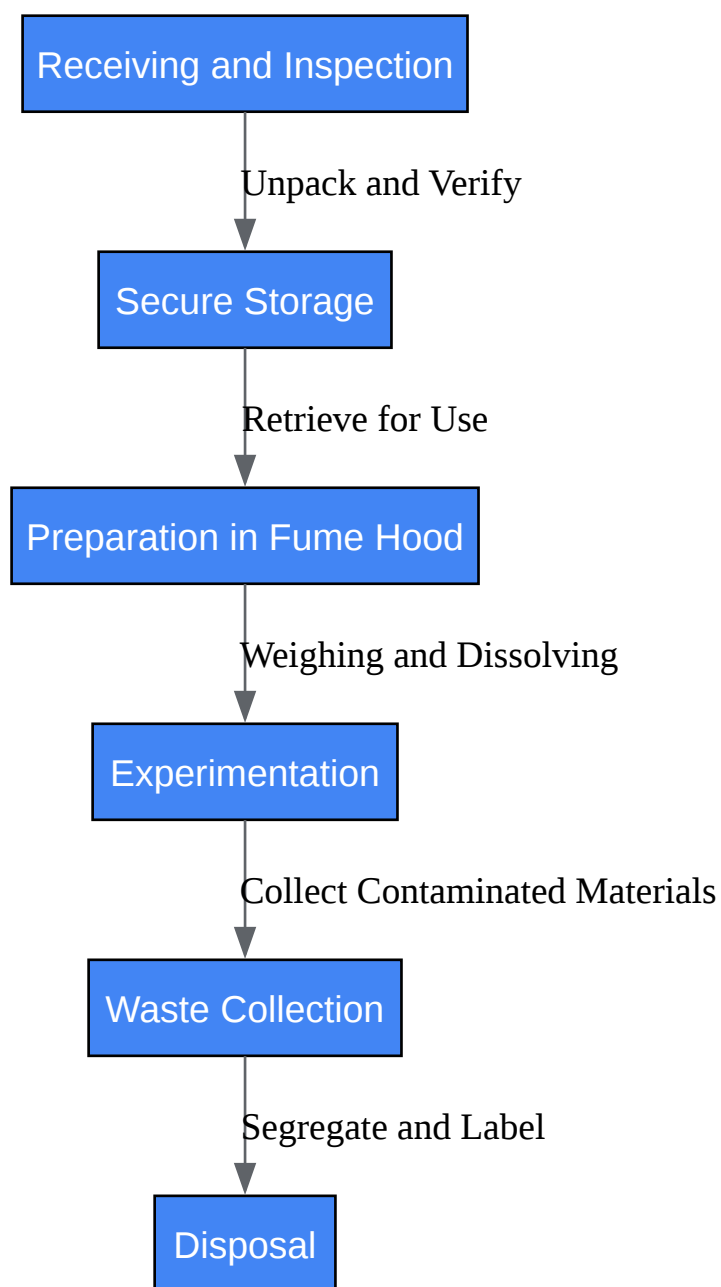


Figure 1: Experimental Workflow for Handling 12-Hydroxyjasmonic Acid

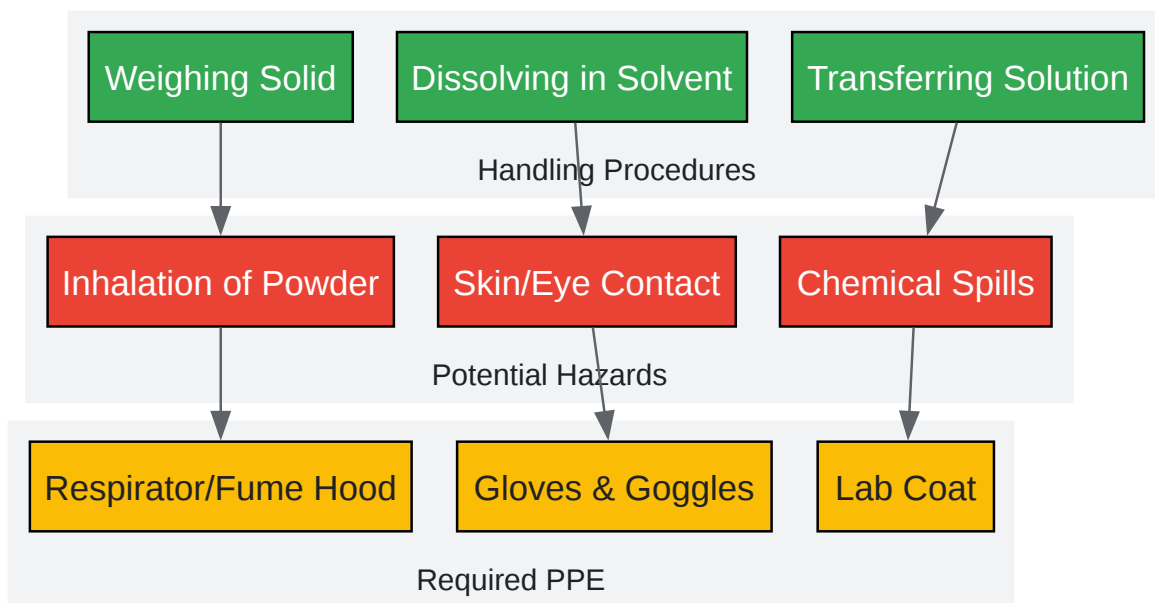


Figure 2: Logical Relationships in Safety Protocol

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## References

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